

Characterization of Allyl Phenethyl Ether (CAS Number: 14289-65-7): A Technical Guide

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Compound of Interest

Compound Name: *Allyl phenethyl ether*

Cat. No.: *B078467*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl phenethyl ether, with the CAS number 14289-65-7, is an organic compound recognized for its pleasant floral and fruity aroma, leading to its application in the fragrance and flavor industries. This technical guide provides a comprehensive overview of the characterization of **Allyl phenethyl ether**, including its physicochemical properties, spectroscopic data, a detailed synthesis protocol, and relevant safety information. The data presented is intended to support researchers and professionals in its effective application and further investigation.

Physicochemical and Spectroscopic Data

The fundamental properties of **Allyl phenethyl ether** are summarized in the tables below, providing a ready reference for laboratory and developmental work.

Table 1: Physicochemical Properties of Allyl Phenethyl Ether

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O	[1][2]
Molecular Weight	162.23 g/mol	[1][2]
Appearance	Colorless to pale yellow clear liquid	[3]
Odor	Fresh, sweet, floral, with fruity and chamomile notes	[4]
Boiling Point	219-220 °C at 760 mmHg	[3]
Flash Point	86.11 °C (187.00 °F)	[3][4]
Density	Approximately 1.0015 g/cm ³	[2]
Solubility	Insoluble in water; Soluble in alcohols and organic solvents.	[3]

Table 2: Spectroscopic Data for Allyl Phenethyl Ether

¹ H NMR (CDCl ₃)	Chemical Shift (ppm)	Multiplicity	Assignment
~7.2 (multiplet)	m	Aromatic protons	
5.95 (ddt)	m	-CH=CH ₂	
5.25 (dq)	m	-CH=CH ₂ (trans)	
5.17 (dq)	m	-CH=CH ₂ (cis)	
3.98 (dt)	m	-O-CH ₂ -CH=	
3.61 (t)	t	Ph-CH ₂ -CH ₂ -O-	
2.89 (t)	t	Ph-CH ₂ -CH ₂ -O-	

¹³ C NMR (CDCl ₃)	Chemical Shift (ppm)	Assignment
139.1	Aromatic C	
134.9	-CH=CH ₂	
128.9	Aromatic CH	
128.3	Aromatic CH	
126.2	Aromatic CH	
117.1	-CH=CH ₂	
70.1	-O-CH ₂ -CH=	
69.4	Ph-CH ₂ -CH ₂ -O-	
36.3	Ph-CH ₂ -CH ₂ -O-	

Infrared (IR) Spectroscopy	Wavenumber (cm ⁻¹)	Interpretation
~3080, 3060, 3020	Aromatic and vinyl C-H stretch	
~2920, 2860	Aliphatic C-H stretch	
~1645	C=C stretch (alkene)	
~1600, 1495, 1450	Aromatic C=C stretch	
~1100	C-O stretch (ether)	
~990, 920	=C-H bend (alkene)	
~740, 700	Aromatic C-H bend	

Mass Spectrometry (MS)	m/z	Interpretation
162	[M] ⁺ (Molecular ion)	
105	[C ₈ H ₉] ⁺ (phenethyl fragment)	
91	[C ₇ H ₇] ⁺ (tropylium ion)	
77	[C ₆ H ₅] ⁺ (phenyl fragment)	
41	[C ₃ H ₅] ⁺ (allyl fragment)	

Experimental Protocols

Synthesis of Allyl Phenethyl Ether via Williamson Ether Synthesis

The Williamson ether synthesis is a reliable method for the preparation of ethers.^[5] This protocol details the synthesis of **Allyl phenethyl ether** from phenethyl alcohol and allyl bromide.

Materials:

- Phenethyl alcohol
- Sodium hydride (NaH) as a 60% dispersion in mineral oil
- Allyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

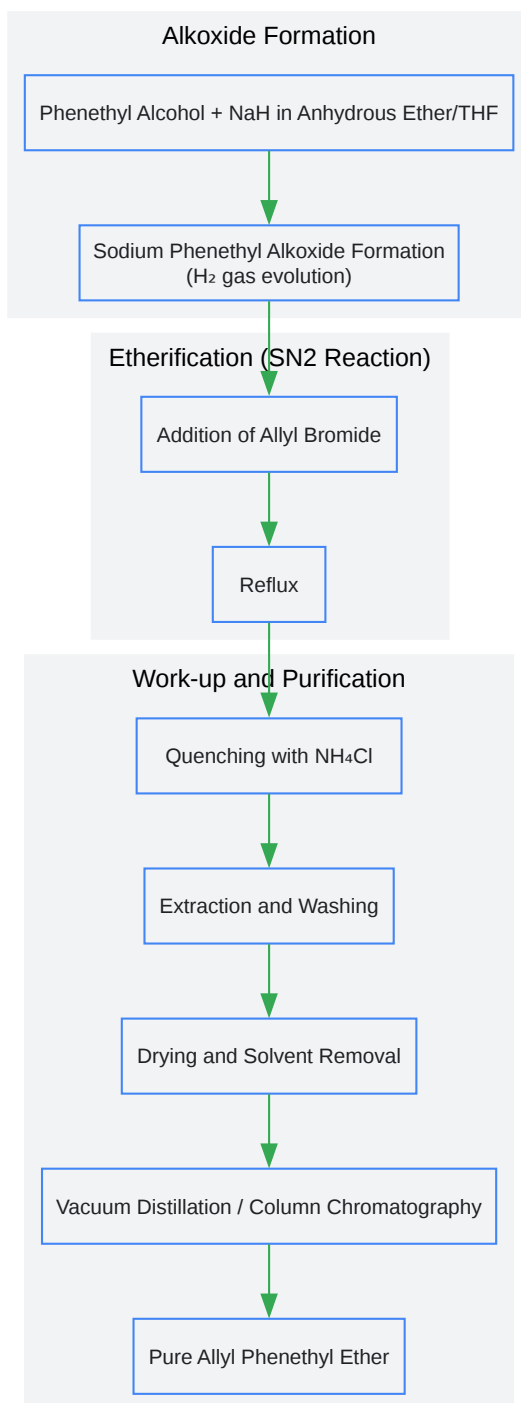
- **Preparation of the Alkoxide:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), a stirred suspension of sodium hydride (1.1 equivalents) in anhydrous diethyl ether or THF is prepared. To this suspension, phenethyl alcohol (1.0 equivalent) is added dropwise at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for an additional hour, or until the evolution of hydrogen gas ceases, indicating the complete formation of the sodium phenethyl alkoxide.
- **Ether Formation:** The reaction mixture is cooled again to 0 °C, and allyl bromide (1.2 equivalents) is added dropwise. After the addition is complete, the mixture is heated to reflux and maintained at this temperature for 4-6 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting alcohol.
- **Work-up:** Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with water and then with brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **Allyl phenethyl ether**.

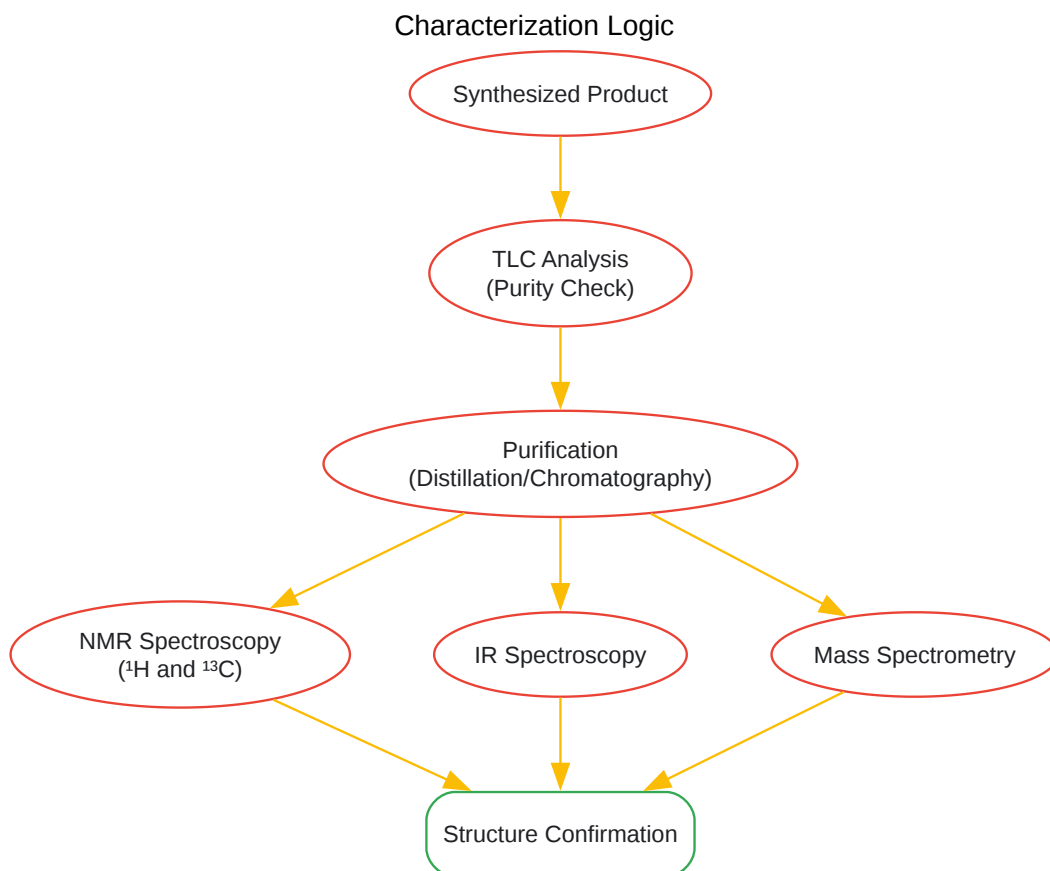
Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Allyl phenethyl ether** via the Williamson ether synthesis.

Synthesis of Allyl Phenethyl Ether





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